

GC-MS fragmentation pattern analysis of cyclooctyl ethyl carbonate

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Compound of Interest

Compound Name: Cyclooctyl ethyl carbonate

CAS No.: 61699-39-6

Cat. No.: B8586666

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GC-MS Fragmentation Pattern Analysis: Cyclooctyl Ethyl Carbonate A Comparative Guide for Structural Elucidation in Complex Matrices Executive Summary & Application Context

Cyclooctyl Ethyl Carbonate (CEC) (

, MW 200.28) is an unsymmetrical organic carbonate often encountered as a reaction intermediate in the synthesis of cyclooctyl-derived pharmaceuticals or as a specific impurity in processes utilizing ethyl chloroformate and cyclooctanol.

Accurate identification of CEC is critical in drug development due to the regulatory scrutiny on carbonate impurities, some of which (e.g., halo-alkyl carbonates) possess genotoxic potential. This guide compares the mass spectral behavior of CEC against its structural homologs (e.g., Cyclohexyl Ethyl Carbonate) to provide a definitive identification protocol.

Key Analytical Challenge: Differentiating CEC from isomeric esters and homologous carbonates requires distinguishing the labile carbonate linkage cleavages from the stable cycloalkyl ring fragmentation.

Experimental Methodology: Self-Validating Protocol

To ensure reproducibility and spectral fidelity, the following GC-MS protocol is recommended. This workflow includes specific "Checkpoints" to validate system performance before sample analysis.

Gas Chromatography Conditions

- Column: Rtx-5MS or DB-5MS (30 m × 0.25 mm ID × 0.25 µm film). Rationale: Low-polarity stationary phases minimize peak tailing for oxygenated polar compounds.
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Splitless (for trace impurities) or Split 1:20 (for neat reagents) at 250°C.
- Temperature Program:
 - Hold 50°C for 2 min (Solvent delay/focusing).
 - Ramp 10°C/min to 280°C.
 - Hold 5 min.

Mass Spectrometry Parameters (EI Mode)

- Ionization: Electron Impact (70 eV).
- Source Temp: 230°C. Note: Carbonates are thermally labile; excessive source temps (>250°C) may degrade the molecular ion.
- Scan Range: m/z 35–350.

Validation Checkpoints

- **Inertness Check:** Inject a test mix containing 1-octanol. If the octanol peak exhibits tailing factor > 1.2 , liner activity will induce premature thermal degradation of the carbonate, skewing the ratio of the molecular ion to the $[M-CO_2]$ fragment.
- **Tuning:** Verify standard PFTBA ratios. The m/z 69/219 ratio should be $>35\%$ to ensure sufficient low-mass sensitivity for the diagnostic cycloalkyl fragments.

Fragmentation Architecture & Mechanism

The mass spectrum of **Cyclooctyl Ethyl Carbonate** is dominated by two competing pathways: Carbonate Linkage Cleavage and Cycloalkyl Ring Fragmentation.

Primary Fragmentation Pathways

Unlike simple esters, mixed carbonates undergo a characteristic "double cleavage" sequence.

- **Alpha-Cleavage (Alkoxy Loss):** The bond between the carbonyl carbon and the ethoxy oxygen is cleaved.
 - Precursor:
 - Product:
(Cyclooctyl-oxycarbonyl cation).
- **Decarboxylation (Diagnostic):** The unstable acylium ion (
) rapidly loses
(44 Da).
 - Product:
(Cyclooctyl cation).
 - Significance: This is often the base peak or second most intense peak, serving as the primary marker for the cyclooctyl group.

- McLafferty Rearrangement (Ethyl Side): A 6-membered transition state involving the carbonyl oxygen and a hydrogen from the ethyl group (if chain length allowed) or ring. However, for ethyl carbonates, a specific rearrangement involves the loss of ethylene (

) and

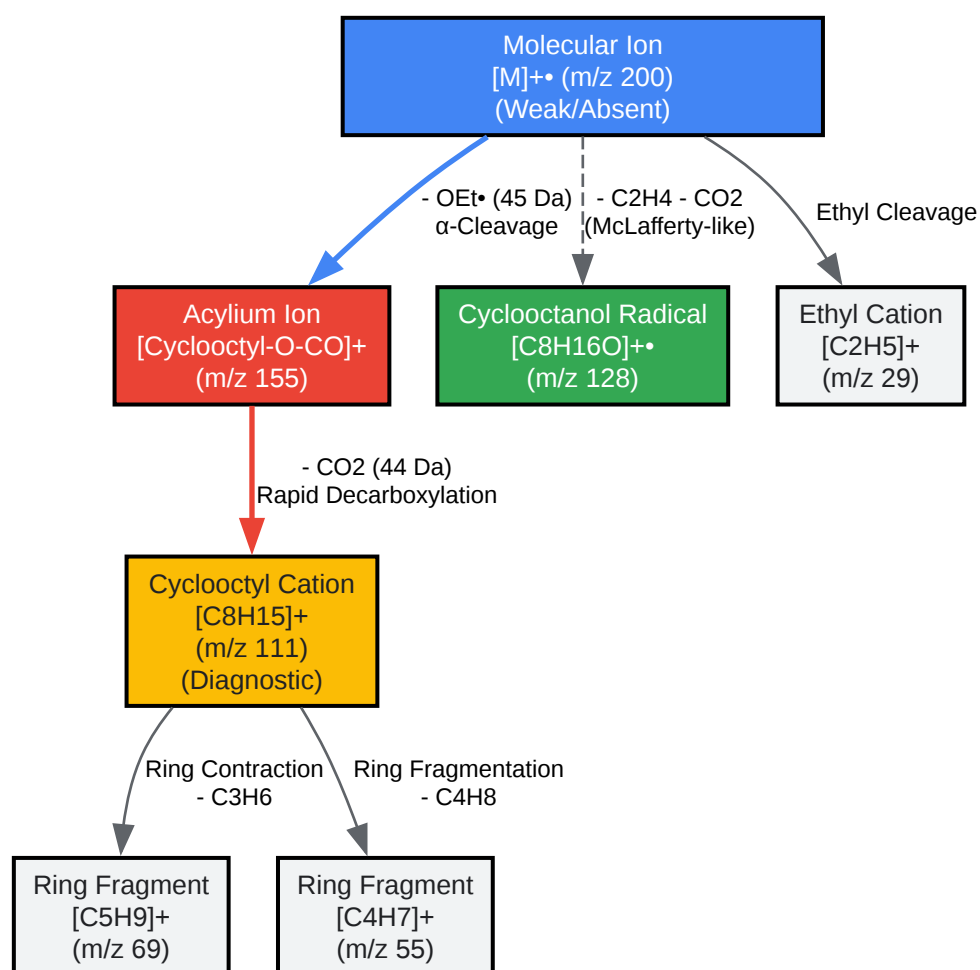
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- Pathway:

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Visualized Pathway (Graphviz)

The following diagram maps the causal relationships between the parent ion and its diagnostic fragments.



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Figure 1: Mechanistic fragmentation pathway of **Cyclooctyl Ethyl Carbonate** under 70 eV Electron Impact ionization. The red path indicates the dominant diagnostic sequence.

Comparative Analysis: CEC vs. Alternatives

To distinguish CEC from similar impurities, we compare it against a homologous carbonate (Cyclohexyl Ethyl Carbonate) and an open-chain variant (Diethyl Carbonate).

Quantitative Fragment Comparison

The table below highlights the "Mass Shifts" caused by the ring size difference. Note that while the carbonate-specific losses (

) remain constant, the resulting carbocation mass shifts.

Feature	Cyclooctyl Ethyl Carbonate (CEC)	Cyclohexyl Ethyl Carbonate (CHEC)	Diethyl Carbonate (DEC)
Molecular Weight	200 Da	172 Da	118 Da
Base Peak (Typical)	m/z 69 or 55 (Ring fragments)	m/z 55 or 83 (Ring fragments)	m/z 45 (Ethoxy)
Diagnostic Cation	m/z 111 ()	m/z 83 ()	N/A
Acylium Ion	m/z 155 ()	m/z 127 ()	m/z 73 ()
Retention Index (DB-5)	~1450 - 1500	~1250 - 1300	< 800

Performance Insight: EI vs. Chemical Ionization (CI)

For researchers struggling to identify the molecular ion (

) of CEC:

- Electron Impact (EI): The

at m/z 200 is often <1% relative abundance or completely absent due to the stability of the neutral

loss. Relying solely on EI can lead to misidentification as a cyclooctyl ether or alcohol.

- Chemical Ionization (CI) - Methane: Using CI is highly recommended for confirmation. It produces a stable

at m/z 201 and often an

adduct at m/z 229, definitively confirming the molecular weight.

Summary of Diagnostic Criteria

To positively identify **Cyclooctyl Ethyl Carbonate** in a sample, the following criteria must be met:

- Retention Time: Elutes significantly later than Cyclohexyl homologs (approx. +200 RI units).
- Key Ion Series: Presence of m/z 111 (Cyclooctyl core) AND m/z 155 (Carbonate linkage).
- Absence of Interference: No m/z 91 (Tropylium) which would indicate an aromatic impurity (e.g., Benzyl ethyl carbonate).

References

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Sources

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- [2. EP1698684A1 - Alkyl cycloheptylmethyl carbonates and perfume compositions - Google Patents \[patents.google.com\]](#)
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